

# Adsorption of Disperse Orange 30 on activated carbon for wastewater treatment

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Disperse Orange 30

Cat. No.: B15552613

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## Application Notes: Adsorption of Disperse Orange 30 on Activated Carbon

### Introduction

**Disperse Orange 30** (DO-30) is a mono-azo dye extensively used in the textile industry for coloring materials like polyester and nylon.[1] Due to their complex aromatic structure, these dyes are often resistant to biodegradation, leading to persistent water pollution when released in industrial effluents.[1][2] The hydrophobic nature of azo dyes like DO-30 allows them to remain in aquatic environments for extended periods, posing a threat to living organisms.[1] Adsorption using activated carbon is a widely recognized and effective physicochemical treatment method for removing such dyes from wastewater.[1][2] The high surface area and porous structure of activated carbon make it an excellent adsorbent for binding and removing dye molecules.[1][2] Furthermore, the adsorption capacity of activated carbon can be enhanced through chemical modification or by using various precursor materials.[1][3]

### Key Findings on Adsorption of Disperse Orange 30

The efficiency of **Disperse Orange 30** removal is influenced by several key experimental parameters, including the type of activated carbon, pH, adsorbent dosage, contact time, and temperature. Studies have shown that activated carbon derived from various sources, such as Holm Oak acorns and commercial powdered activated carbon (PAC), can effectively remove

DO-30.[1][3] Chemical activation or functionalization, for instance with  $\text{ZnCl}_2$  or  $\text{H}_2\text{SO}_4$ , can significantly enhance the removal efficiency.[1][3]

The adsorption process is often spontaneous and can be either endothermic or exothermic depending on the specific activated carbon and conditions.[1][4] The equilibrium data for DO-30 adsorption has been shown to fit various isotherm models, including Langmuir, Freundlich, and Temkin, indicating that the adsorption can occur as a monolayer or on a heterogeneous surface.[1][4][5] Kinetic studies frequently point towards a pseudo-second-order model, suggesting that chemisorption may be the rate-limiting step.[1]

## Data Presentation

Table 1: Summary of Experimental Conditions and Adsorption Efficiency for **Disperse Orange 30**

Activated Carbon Type	Activating/Functionalizing Agent	Optimal pH	Optimal Temp. (°C)	Optimal Adsorbent Dose	Optimal Contact Time (min)	Max. Removal Efficiency (%)	Reference
Powdered Activated Carbon (PAC)	$\text{H}_2\text{SO}_4$ (AAC)	Not Specified	60	0.4 g / 100 mL	90	95.3	[1]
Holm Oak Acorn Derived	$\text{ZnCl}_2$	2	Not Specified	0.15 g / 25 mL	Not Specified	93.5	[3]
Powdered Activated Carbon (PAC)	Not Specified	6	Not Specified	Not Specified	60	97	[4]

Table 2: Adsorption Isotherm, Kinetic, and Thermodynamic Parameters for **Disperse Orange 30**

Activated Carbon Type	Best Fit Isotherm Model	Isotherm Parameters	Best Fit Kinetic Model	Thermodynamic Parameters ( $\Delta G^\circ$ , $\Delta H^\circ$ , $\Delta S^\circ$ )	Nature of Process	Reference
H <sub>2</sub> SO <sub>4</sub> -functionalized (AAC)	Freundlich	-	Pseudo-second-order	$\Delta G^\circ < 0$ , $\Delta H^\circ > 0$ , $\Delta S^\circ > 0$	Spontaneous, Endothermic	[1]
Pure Activated Carbon (PAC)	Temkin	-	Pseudo-second-order	-	-	[1]
Rattan Sawdust Derived	Langmuir	q <sub>max</sub> = 89.29 mg/g	-	-	-	[5]
Powdered Activated Carbon	Freundlich	-	Pseudo-first-order	$\Delta G^\circ$ : -5.4 to -6.9 kJ/mol, $\Delta H^\circ$ : -29.0 kJ/mol, $\Delta S^\circ$ : -73.8 J/K/mol	Spontaneous, Exothermic	[4]

## Experimental Protocols & Methodologies

### Protocol 1: Preparation of Activated Carbon

This protocol describes a general method for preparing activated carbon from a precursor, followed by a specific example of acid functionalization.

#### 1.1. General Preparation via Chemical Activation (Example: Holm Oak Acorns)[3]

- **Precursor Preparation:** Wash the raw material (e.g., Holm Oak acorns) with distilled water to remove impurities and dry in an oven.
- **Impregnation:** Mix the dried precursor with a chemical activating agent (e.g.,  $\text{H}_3\text{PO}_4$ ,  $\text{ZnCl}_2$ , or  $\text{KOH}$ ) in a specific mass ratio.
- **Carbonization/Activation:** Heat the impregnated material in a furnace under an inert atmosphere at a high temperature (e.g.,  $750\text{ }^\circ\text{C}$ ) for a set duration.
- **Washing and Drying:** After cooling, wash the resulting activated carbon thoroughly with acid/base and then distilled water until the pH is neutral to remove the activating agent and any residual byproducts.
- **Final Product:** Dry the washed activated carbon in an oven (e.g., at  $70\text{--}110^\circ\text{C}$ ) overnight. The final product can be ground and sieved to the desired particle size.

#### 1.2. Sulfuric Acid Functionalization of Commercial Activated Carbon<sup>[1]</sup>

- Add 6 g of powdered pure activated carbon (PAC) to 30 mL of concentrated  $\text{H}_2\text{SO}_4$ .
- Stir the mixture continuously at 600 rpm for 6 hours at approximately  $80\text{ }^\circ\text{C}$ .
- After the reaction, allow the mixture to cool and then carefully dilute it with distilled water.
- Wash the mixture repeatedly with distilled water until the filtrate is neutral.
- Filter the mixture using a vacuum flask.
- Dry the resulting  $\text{H}_2\text{SO}_4$ -functionalized activated carbon (AAC) in an oven at  $70\text{ }^\circ\text{C}$  overnight.

#### Protocol 2: Batch Adsorption Experiments

This protocol outlines the procedure for conducting batch experiments to evaluate the adsorption performance of activated carbon for DO-30 removal.

- **Stock Solution Preparation:** Prepare a stock solution of **Disperse Orange 30** (e.g., 1000 mg/L) in distilled water. Prepare working solutions of desired concentrations (e.g., 10, 20, 50, 100 mg/L) by diluting the stock solution.<sup>[1]</sup>

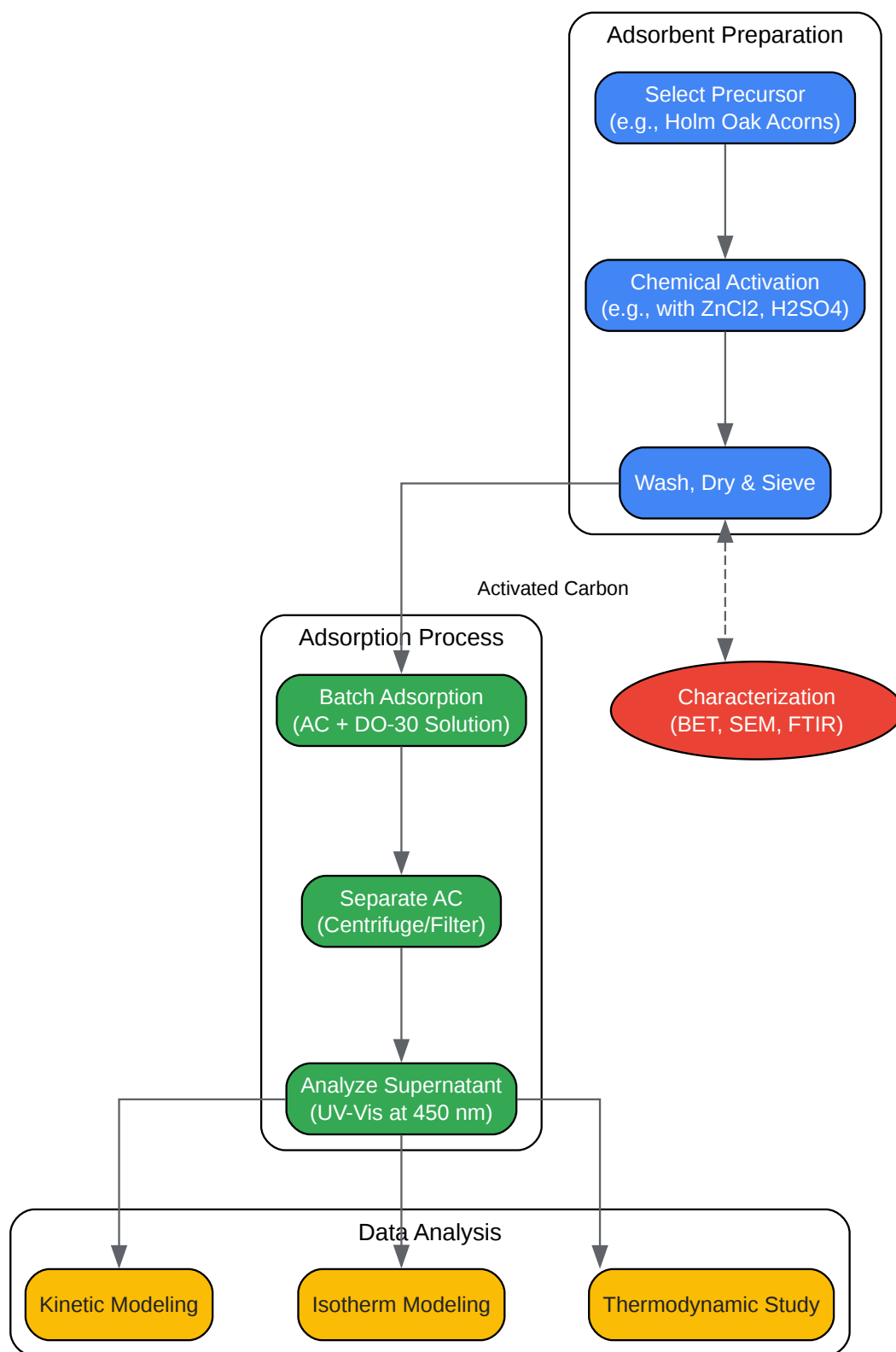
- Adsorption Setup: For each experiment, add a precise amount of activated carbon (e.g., 0.1 g) to a flask containing a fixed volume of DO-30 solution (e.g., 100 mL) of a known initial concentration.[6]
- Parameter Adjustment (as required):
  - pH: Adjust the initial pH of the dye solution using dilute HCl or NaOH.
  - Temperature: Place the flasks in a temperature-controlled shaker or water bath.
- Agitation: Agitate the flasks at a constant speed (e.g., 700 rpm) for a predetermined contact time (e.g., 90 minutes).[1]
- Sample Collection & Separation: At various time intervals (for kinetic studies) or at the end of the experiment (for equilibrium studies), withdraw samples. Separate the activated carbon from the solution by centrifugation or filtration.[1]
- Analysis: Determine the final concentration of DO-30 in the supernatant using a UV-Vis spectrophotometer at the maximum absorbance wavelength ( $\lambda_{\text{max}}$ ) of 450 nm.[1]
- Calculations:
  - Dye Removal Percentage (%):  $\text{Removal \%} = ((C_0 - C_e) / C_0) * 100$
  - Adsorption Capacity at Equilibrium ( $q_e$ , mg/g):  $q_e = ((C_0 - C_e) * V) / m$
  - Where:
    - $C_0$  = Initial dye concentration (mg/L)
    - $C_e$  = Equilibrium dye concentration (mg/L)
    - $V$  = Volume of the solution (L)
    - $m$  = Mass of the adsorbent (g)

#### Protocol 3: Analytical Method - UV-Vis Spectrophotometry

This protocol details the method for measuring the concentration of **Disperse Orange 30**.

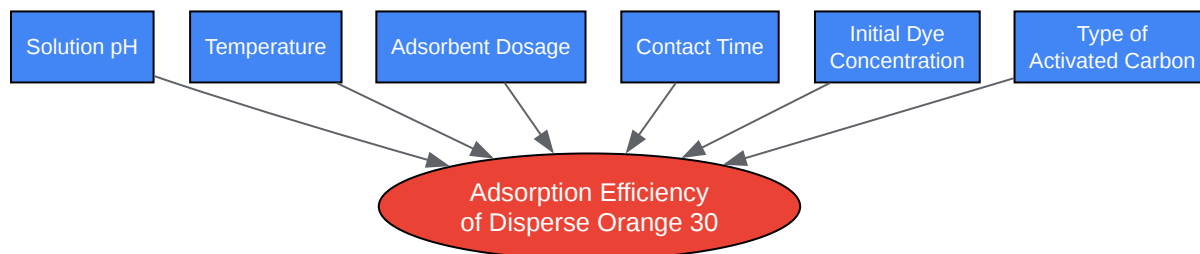
- Instrument Setup: Turn on the UV-Vis spectrophotometer and allow it to warm up. Set the wavelength to 450 nm, which is the  $\lambda_{\text{max}}$  for DO-30.[\[1\]](#)
- Calibration Curve:
  - Prepare a series of standard solutions of DO-30 with known concentrations (e.g., 0, 5, 10, 20, 50, 100 mg/L) from the stock solution.[\[1\]](#)
  - Measure the absorbance of each standard solution at 450 nm, using distilled water as the blank.
  - Plot a graph of absorbance versus concentration. The resulting linear plot is the calibration curve. Determine the equation of the line (e.g.,  $A = 0.0212C$ ).[\[1\]](#)
- Sample Measurement: Measure the absorbance of the unknown samples (supernatant from the adsorption experiment) at 450 nm.
- Concentration Determination: Use the calibration curve equation to calculate the concentration of DO-30 in the unknown samples based on their absorbance values.

## Visualizations



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Caption: Experimental workflow for DO-30 adsorption onto activated carbon.



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Caption: Key factors influencing the adsorption of **Disperse Orange 30**.

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## References

- 1. bcc.bas.bg [bcc.bas.bg]
- 2. Removal of Dyes from Wastewater by Adsorption onto Activated Carbon: Mini Review [scirp.org]
- 3. Adsorption of Disperse Orange 30 dye onto activated carbon derived from Holm Oak (Quercus Ilex) acorns: A 3(k) factorial design and analysis - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. ri.conicet.gov.ar [ri.conicet.gov.ar]
- To cite this document: BenchChem. [Adsorption of Disperse Orange 30 on activated carbon for wastewater treatment]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15552613#adsorption-of-disperse-orange-30-on-activated-carbon-for-wastewater-treatment]

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